

Application Notes and Protocols: Azide-PEG8-Tos for Advanced Cell Surface Labeling

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Compound of Interest

Compound Name: Azide-PEG8-Tos

Cat. No.: B15549878

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Introduction

Azide-PEG8-Tos is a versatile heterobifunctional linker designed for advanced bioconjugation strategies, particularly in the realm of cell surface labeling and targeted therapies. This molecule incorporates three key features: an azide group for bioorthogonal click chemistry, an eight-unit polyethylene glycol (PEG) spacer to enhance solubility and reduce steric hindrance, and a tosylate group, which is an excellent leaving group for nucleophilic substitution reactions.

The primary application of **Azide-PEG8-Tos** in cell surface labeling involves a two-stage approach. First, the tosylate group is displaced by a nucleophile present on a targeting moiety, such as an antibody, protein, or small molecule, to create a custom azide-functionalized probe. Subsequently, this probe is used to label cells that have been metabolically engineered to express a complementary alkyne on their surface via click chemistry. This methodology allows for highly specific and covalent labeling of target cell populations.

Principle of the Method

The use of **Azide-PEG8-Tos** for cell surface labeling is predicated on two fundamental chemical transformations:

- **Nucleophilic Substitution:** The tosyl group is a highly efficient leaving group. It is readily displaced by nucleophiles such as amines (-NH₂) or thiols (-SH) found on biomolecules. This reaction forms a stable covalent bond between the targeting molecule and the Azide-PEG8-linker.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Bioorthogonal Click Chemistry:** The azide group of the newly synthesized probe serves as a chemical handle for a highly specific and efficient reaction with an alkyne. For live-cell labeling, strain-promoted alkyne-azide cycloaddition (SPAAC) is the method of choice as it does not require a cytotoxic copper catalyst.[\[4\]](#)[\[5\]](#) This involves the reaction of the azide with a strained alkyne, such as dibenzocyclooctyne (DBCO) or bicyclo[6.1.0]nonyne (BCN), that has been metabolically incorporated into the cell surface glycans.

This two-step strategy provides a powerful platform for the targeted delivery of imaging agents, drugs, or other payloads to specific cell types.

Data Presentation

Table 1: Quantitative Data on Nucleophilic Substitution of Tosyl-Activated PEG

This table summarizes typical reaction parameters and yields for the displacement of the tosyl group from a PEG linker by various nucleophiles. These values can serve as a starting point for optimizing the synthesis of azide-PEGylated probes.

Nucleophile	Reagent Example	Solvent	Base	Temperature (°C)	Reaction Time (hours)	Typical Yield (%)	Reference
Primary Amine	Antibody (Lysine ϵ -amino group)	Aqueous Buffer (pH 8.0-9.5)	N/A (pH control)	4 - 25	24 - 48	80 - 95	[3]
Thiol	Protein (Cysteine sulfhydryl group)	Aqueous Buffer (pH 7.0-8.0)	N/A (pH control)	4 - 25	2 - 12	> 90	[2][3]
Azide	Sodium Azide (NaN_3)	DMF	N/A	60 - 90	12 - 24	> 95	[2][6][7]

Note: Yields are dependent on the specific reactants, stoichiometry, and reaction conditions.

Table 2: Typical Parameters for Cell Surface Labeling via SPAAC

This table provides representative conditions for the labeling of cells metabolically engineered with strained alkynes using an azide-functionalized probe.

Parameter	Typical Value/Range	Notes	Reference
Alkyne-modified Sugar Concentration	25 - 50 μ M	For metabolic labeling (e.g., Ac4ManN-DBCO)	
Metabolic Labeling Incubation Time	1 - 3 days	Cell type dependent	
Azide-Probe Concentration	10 - 100 μ M	Titration is recommended for optimal signal-to-noise	[8]
Labeling Incubation Time	30 - 120 minutes		
Labeling Temperature	Room Temperature or 37°C		

Experimental Protocols

Protocol 1: Synthesis of an Azide-PEG8-Functionalized Antibody

This protocol describes the conjugation of **Azide-PEG8-Tos** to an antibody via nucleophilic substitution of the tosyl group by lysine ϵ -amino groups on the antibody surface.

Materials:

- Antibody of interest
- **Azide-PEG8-Tos**
- Conjugation Buffer: 0.1 M Sodium Bicarbonate Buffer, pH 8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Purification system (e.g., size-exclusion chromatography or dialysis)

- Anhydrous DMSO

Procedure:

- Antibody Preparation:
 - Dissolve the antibody in the conjugation buffer to a final concentration of 1-10 mg/mL.
- **Azide-PEG8-Tos** Preparation:
 - Dissolve **Azide-PEG8-Tos** in anhydrous DMSO to prepare a stock solution (e.g., 10 mM).
- Conjugation Reaction:
 - Add a 5- to 20-fold molar excess of the **Azide-PEG8-Tos** solution to the antibody solution with gentle stirring. The final concentration of DMSO should be kept below 10% (v/v) to maintain antibody integrity.
 - Incubate the reaction mixture for 4-6 hours at room temperature or overnight at 4°C with gentle agitation.
- Quenching:
 - Add the quenching buffer to a final concentration of 50 mM to hydrolyze any unreacted **Azide-PEG8-Tos**.
 - Incubate for 30 minutes at room temperature.
- Purification:
 - Purify the azide-functionalized antibody from excess reagents using size-exclusion chromatography or dialysis against PBS.
- Characterization:
 - Determine the degree of labeling (DOL) using methods such as MALDI-TOF mass spectrometry or UV-Vis spectroscopy (if the azide probe contains a chromophore).

Protocol 2: Cell Surface Labeling of Metabolically Engineered Cells

This protocol outlines the labeling of live cells that have been metabolically engineered to express strained alkynes on their surface glycans using the azide-functionalized antibody prepared in Protocol 1.

Materials:

- Cells of interest
- Complete cell culture medium
- Alkynylated sugar (e.g., peracetylated N-dibenzocyclooctynyl-D-mannosamine, Ac4ManN-DBCO)
- Azide-functionalized antibody (from Protocol 1)
- Phosphate-Buffered Saline (PBS)
- Fluorescently labeled secondary antibody or streptavidin conjugate (if the primary antibody is not directly labeled and is biotinylated)
- Imaging system (e.g., fluorescence microscope or flow cytometer)

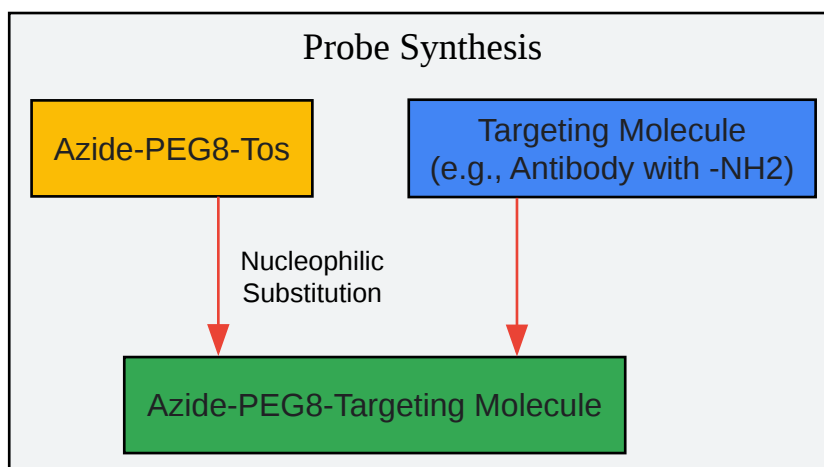
Procedure:

- Metabolic Engineering:
 - Culture cells in their complete growth medium supplemented with an alkyne-modified sugar (e.g., 25-50 μ M Ac4ManN-DBCO) for 1-3 days to allow for metabolic incorporation into cell surface glycans.
- Cell Preparation:
 - Gently harvest the cells and wash them three times with ice-cold PBS to remove any unincorporated sugar.

- Cell Surface Labeling:
 - Resuspend the cells in a blocking buffer (e.g., PBS with 1% BSA) and incubate for 30 minutes on ice.
 - Add the azide-functionalized antibody to the cells at a predetermined optimal concentration (e.g., 1-10 µg/mL).
 - Incubate for 1-2 hours on ice or at room temperature with gentle agitation.
- Washing:
 - Wash the cells three times with cold PBS to remove any unbound antibody.
- Detection (Indirect Method):
 - If the primary antibody is not fluorescently labeled, resuspend the cells in a solution containing a fluorescently labeled secondary antibody that recognizes the primary antibody.
 - Incubate for 30-60 minutes on ice, protected from light.
 - Wash the cells three times with cold PBS.
- Analysis:
 - Resuspend the cells in an appropriate buffer for analysis by flow cytometry or prepare for fluorescence microscopy.

Mandatory Visualizations

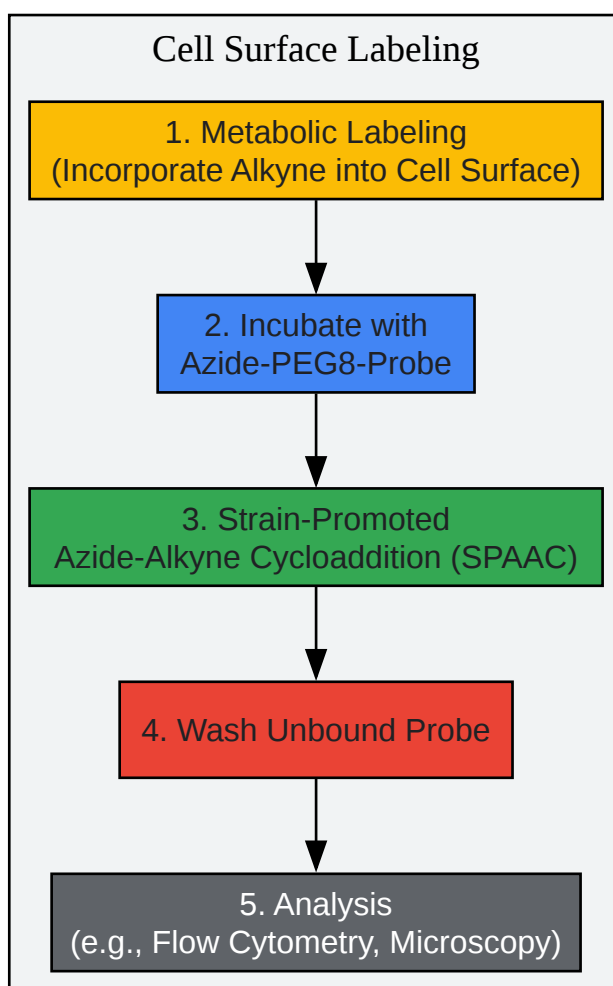
Synthesis of Azide-PEGylated Probe



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Caption: Workflow for the synthesis of an azide-PEGylated probe from **Azide-PEG8-Tos**.

Cell Surface Labeling Workflow



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Caption: Experimental workflow for cell surface labeling using an azide-PEGylated probe.

Conclusion

Azide-PEG8-Tos is a powerful and versatile chemical tool for the development of custom probes for cell surface labeling. The two-stage approach, involving an initial nucleophilic substitution to create an azide-functionalized targeting molecule followed by a bioorthogonal click reaction on metabolically engineered cells, offers high specificity and covalent attachment. The protocols and data presented in these application notes provide a solid foundation for researchers to design and execute novel cell labeling experiments for a wide range of applications in basic research and drug development.

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